

# Protocol for handling and disposal of 1,2-Ethanediol, dipropionate

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## Compound of Interest

Compound Name: 1,2-Ethanediol, dipropionate

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## Application Notes and Protocols for 1,2-Ethanediol, dipropionate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling and disposal of **1,2-Ethanediol, dipropionate** (CAS No. 123-80-8), a combustible liquid used as a plasticizer.<sup>[1]</sup> Adherence to these guidelines is crucial to ensure personnel safety and minimize environmental impact.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2-Ethanediol, dipropionate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	<sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	174.19 g/mol	<sup>[2]</sup> <sup>[4]</sup>
Appearance	Liquid	
Solubility in Water	16.51 g/L (at 25 °C)	<sup>[2]</sup>
CAS Number	123-80-8	<sup>[2]</sup> <sup>[3]</sup>

## Health Hazard Information

**1,2-Ethanediol, dipropanoate** is classified as a flammable liquid and vapor.[5] It is toxic if swallowed and fatal if it comes into contact with skin or is inhaled.[5]

## Experimental Protocols

Objective: To outline the safe handling procedures for **1,2-Ethanediol, dipropanoate** in a laboratory setting.

Materials:

- **1,2-Ethanediol, dipropanoate**
- Chemical fume hood
- Personal Protective Equipment (PPE):
  - Safety goggles
  - Chemical-resistant gloves (e.g., nitrile)
  - Lab coat
  - Closed-toe shoes
- Groundable equipment
- Non-sparking tools[4]
- Appropriately labeled storage containers

Procedure:

- Preparation: Before handling, ensure the work area is clean and free of ignition sources such as open flames, sparks, and hot surfaces.[4][5] All equipment used must be properly grounded.[4]

- Ventilation: Always handle **1,2-Ethanediol, dipropanoate** inside a certified chemical fume hood to ensure adequate ventilation.[5]
- Personal Protective Equipment (PPE): Don appropriate PPE, including safety goggles, chemical-resistant gloves, a lab coat, and closed-toe shoes.
- Dispensing: When transferring the liquid, use only non-sparking tools and ensure the receiving container is bonded and grounded to the source container to prevent static discharge.[5]
- Avoid Contact: Direct contact with the substance should be avoided. Do not get it in eyes, on skin, or on clothing.[5]
- Hygiene: Do not eat, drink, or smoke in the designated work area.[5][6] Wash hands thoroughly after handling.[5][6]
- Storage: Store **1,2-Ethanediol, dipropanoate** in a cool, well-ventilated area in a tightly closed container, away from heat, sparks, and open flames.[5][7]

Objective: To provide a clear procedure for managing spills of **1,2-Ethanediol, dipropanoate**.

#### Materials:

- Spill kit containing:
  - Inert absorbent material (e.g., dry earth, sand, vermiculite)[4]
  - Non-sparking tools (e.g., scoop, brush)[4]
  - Sealable waste containers
  - Appropriate PPE

#### Procedure:

- Evacuation and Ignition Source Control: Immediately eliminate all ignition sources from the spill area.[4] Evacuate non-essential personnel.

- Ventilation: Ensure the area is well-ventilated.
- Containment: Stop the leak if it is safe to do so.<sup>[4]</sup> Prevent the spill from entering waterways, sewers, or confined areas.<sup>[4]</sup>
- Absorption: Cover the spill with a non-combustible, inert absorbent material.<sup>[4]</sup>
- Collection: Using clean, non-sparking tools, carefully collect the absorbed material and place it into a suitable, labeled container for disposal.<sup>[4]</sup>
- Decontamination: Clean the spill area thoroughly with an appropriate solvent.
- Disposal: Dispose of the waste material in accordance with institutional and local regulations.

Objective: To ensure the safe and compliant disposal of **1,2-Ethanediol, dipropanoate** waste.

Materials:

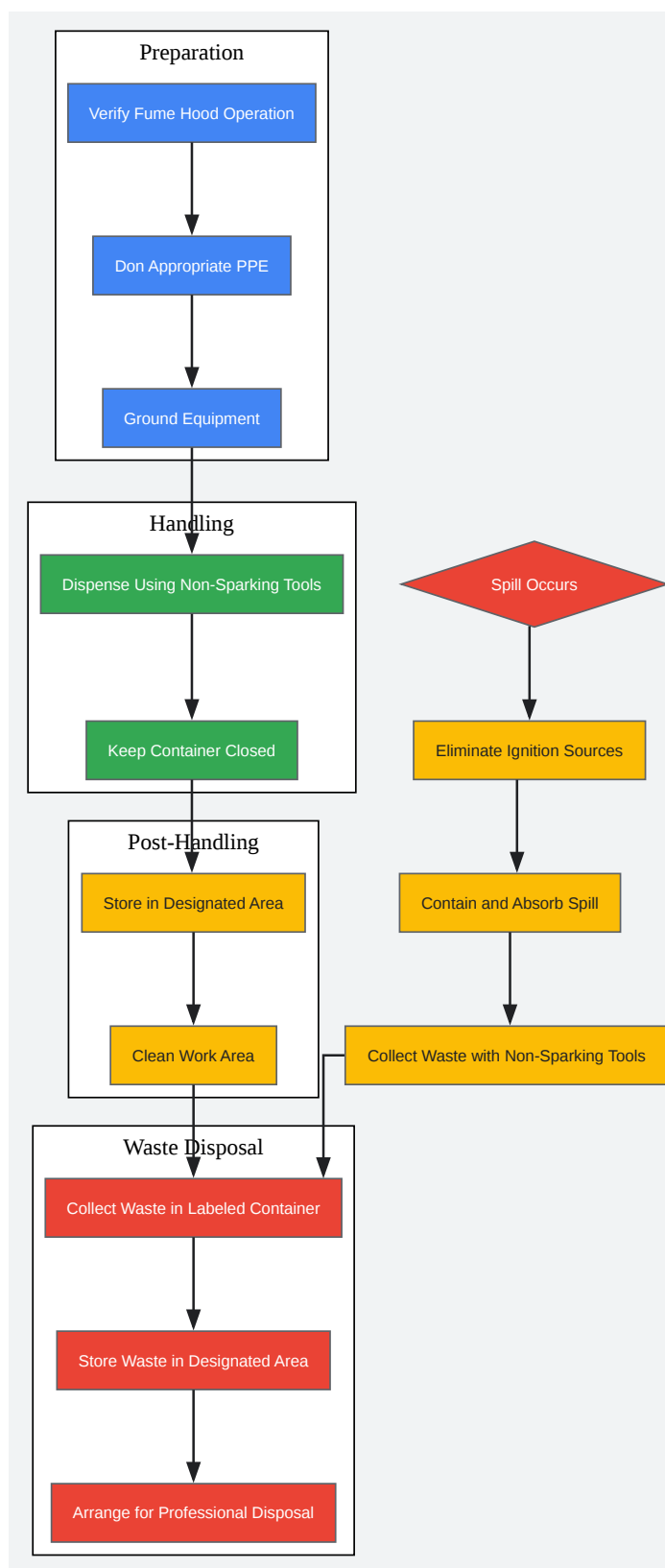
- Labeled, sealed, and compatible waste container
- Designated chemical waste storage area

Procedure:

- Waste Segregation: Collect all **1,2-Ethanediol, dipropanoate** waste, including contaminated absorbent materials, in a designated and properly labeled waste container.
- Container Management: Keep the waste container tightly closed when not in use.
- Storage: Store the waste container in a cool, well-ventilated, and designated chemical waste storage area, away from incompatible materials.
- Disposal: Dispose of the chemical waste through an approved waste disposal plant or licensed hazardous waste management facility.<sup>[6]</sup> Do not empty into drains.<sup>[6]</sup> Follow all local, state, and federal regulations for hazardous waste disposal.

## Visualization

The following diagram illustrates the logical workflow for the handling and disposal of **1,2-Ethanediol, dipropanoate**.



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### Workflow for Handling and Disposal of **1,2-Ethanediol, dipropanoate**.

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